

Essential Safety and Operational Protocols for Handling Mitochondrial Fusion Promoter M1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mitochondrial Fusion Promoter M1

Cat. No.: B15576139

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the use of **Mitochondrial Fusion Promoter M1**, including detailed operational procedures and disposal plans.

Chemical and Physical Properties

Mitochondrial Fusion Promoter M1 is a cell-permeable hydrazone compound that enhances mitochondrial fusion. It is supplied as a white to beige powder.

Property	Value
CAS Number	219315-22-7[1][2][3]
Molecular Formula	C ₁₄ H ₁₀ Cl ₄ N ₂ O[1][2][3]
Molecular Weight	364.05 g/mol [1][2]
Form	Powder
Solubility	Soluble in DMSO[4][5]
Storage Temperature	2-8°C for powder, -20°C once in solution

Hazard Identification and Personal Protective Equipment (PPE)

According to safety data sheets, **Mitochondrial Fusion Promoter M1** is classified with the following hazards:

- Acute oral toxicity (Category 4)[6]
- Skin corrosion/irritation (Category 2)
- Serious eye damage/eye irritation (Category 2A)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)
- Acute and chronic aquatic toxicity (Category 1)[6]

Therefore, the following personal protective equipment is mandatory when handling M1:

PPE Category	Required Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Eye/Face Protection	Safety glasses with side-shields or goggles
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is required.

Operational Plan: Step-by-Step Guidance

1. Preparation of Stock Solution

- **Reconstitution:** To prepare a stock solution, reconstitute the lyophilized powder in fresh DMSO.[4][7] For example, to create a 15 mM stock solution, add 0.92 mL of DMSO to 5 mg of M1 powder.[7]
- **Storage:** Store the lyophilized powder at room temperature, desiccated.[7] Once reconstituted, the solution should be aliquoted to avoid multiple freeze-thaw cycles and stored at -20°C.[7] The stock solution is stable for up to 2 months at -20°C.[7]

2. Use in Experiments

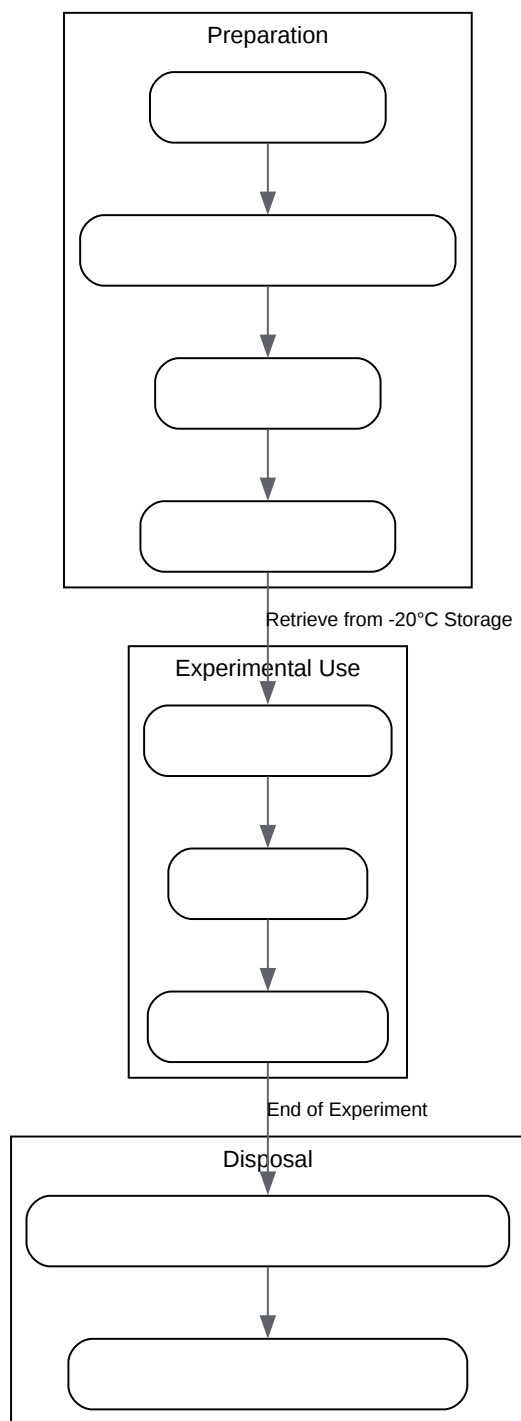
- **Working Concentration:** The working concentration of M1 can vary depending on the specific experiment.^[7] Published studies have used concentrations ranging from 5 μ M to 25 μ M.^[8]
- **Handling:** Always handle the compound in a chemical fume hood to avoid inhalation of dust or aerosols. Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product.^[6]

3. Disposal Plan

- **Waste Disposal:** Dispose of unused M1 and any contaminated materials in accordance with local, state, and federal regulations. This compound is very toxic to aquatic life with long-lasting effects, so it must not be released into the environment.^[6]
- **Container Disposal:** Dispose of the empty container in an approved waste disposal plant.^[6]

Experimental Workflow Diagram

Workflow for Handling Mitochondrial Fusion Promoter M1



[Click to download full resolution via product page](#)

Caption: Workflow for Handling **Mitochondrial Fusion Promoter M1**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mitochondrial fusion promoter M1 - Wikipedia [en.wikipedia.org]
- 2. Mitochondrial fusion promoter M1 (6898) by Tocris, Part of Bio-Techne [bio-techne.com]
- 3. scbt.com [scbt.com]
- 4. selleckchem.com [selleckchem.com]
- 5. rndsystems.com [rndsystems.com]
- 6. Mitochondrial fusion promoter M1|219315-22-7|MSDS [dcchemicals.com]
- 7. Mitochondrial Fusion Promoter M1 | Cell Signaling Technology [cellsignal.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling Mitochondrial Fusion Promoter M1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576139#personal-protective-equipment-for-handling-mitochondrial-fusion-promoter-m1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com